

# 3-Methyl-2-nitrophenol CAS number 4920-77-8 properties

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## Compound of Interest

Compound Name: 3-Methyl-2-nitrophenol

Cat. No.: B1664609

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An In-depth Technical Guide to **3-Methyl-2-nitrophenol** (CAS 4920-77-8)

## Introduction

**3-Methyl-2-nitrophenol**, registered under CAS number 4920-77-8, is an organic compound belonging to the nitrophenol class.<sup>[1]</sup> Structurally, it is a phenol derivative featuring both a methyl (-CH<sub>3</sub>) and a nitro (-NO<sub>2</sub>) group attached to the benzene ring.<sup>[1]</sup> This compound typically presents as a yellow to brown solid and is a versatile intermediate in various chemical syntheses.<sup>[1][2]</sup> The presence of the electron-withdrawing nitro group and the electron-donating methyl group on the phenolic ring imparts a unique chemical reactivity, making it a valuable precursor in the synthesis of dyes, pharmaceuticals, and agrochemicals.<sup>[1][2]</sup> It is also utilized in biochemical research as a substrate for enzymes like UDP-glucuronosyltransferase and in atmospheric chemistry studies.<sup>[1][3]</sup> This guide provides a comprehensive overview of its properties, applications, and handling protocols for researchers and drug development professionals.

## Chemical Identity and Structure

Accurate identification is critical in scientific research. **3-Methyl-2-nitrophenol** is known by several synonyms, including 2-Nitro-m-cresol and 3-Hydroxy-2-nitrotoluene.<sup>[2][4]</sup>

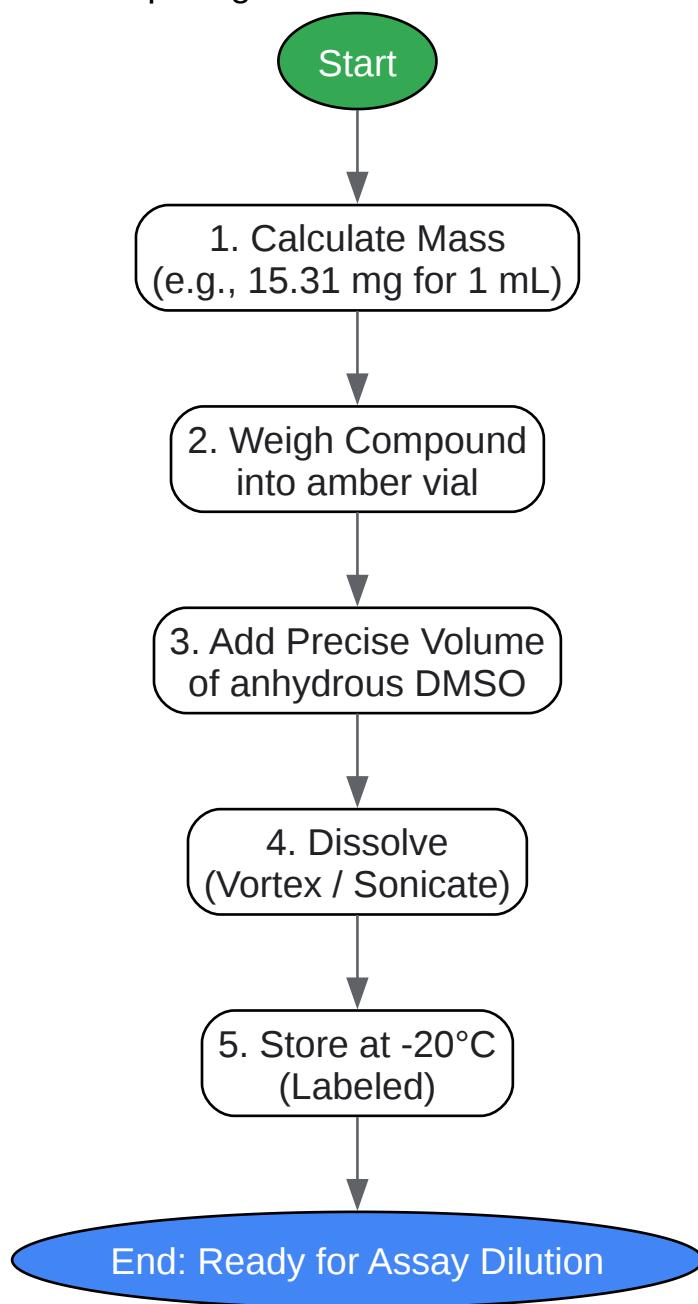
Table 1: Chemical Identifiers

| Identifier  | Value   | Source(s)   |
|-------------|---|---|
| CAS Number  | <b>4920-77-8</b>                                  | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| EC Number   | 225-546-9   | <a href="#">[5]</a>   |
| PubChem CID | 21026   | <a href="#">[2]</a> <a href="#">[5]</a>                     |
| MDL Number  | MFCD00007125                                      | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| InChI       | 1S/C7H7NO3/c1-5-3-2-4-6(9)7(5)8(10)11/h2-4,9H,1H3 | <a href="#">[1]</a> <a href="#">[4]</a>                     |
| InChIKey    | QIORDSKCCHRSSD-UHFFFAOYSA-N                       | <a href="#">[1]</a> <a href="#">[4]</a>                     |

| SMILES | Cc1cccc(O)c1--INVALID-LINK--=O |[\[4\]](#)[\[7\]](#) |

The spatial arrangement of the functional groups dictates the molecule's reactivity and physical properties.

## Workflow: Preparing a 100 mM DMSO Stock Solution

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